

Technical Support Center: SDZ 285-428 (NVP-VID-400) User Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: SDZ285428
CAS No.: 174262-10-3
Cat. No.: B1246072

[Get Quote](#)

Compound Identification & Critical Disclaimer

Compound: SDZ 285-428 (also known as NVP-VID-400) Primary Target: CYP24A1 (25-Hydroxyvitamin D-24-hydroxylase) and CYP51 (Lanosterol 14 α -demethylase). Mechanism: Imidazole-based reversible inhibition of the heme-thiolate enzyme system.

“

⚠ **CRITICAL CLARIFICATION:** Users frequently confuse SDZ 285-428 with Novartis MDM2 inhibitors (e.g., NVP-CGM097 or NVP-HDM201) due to the "SDZ/NVP" nomenclature.

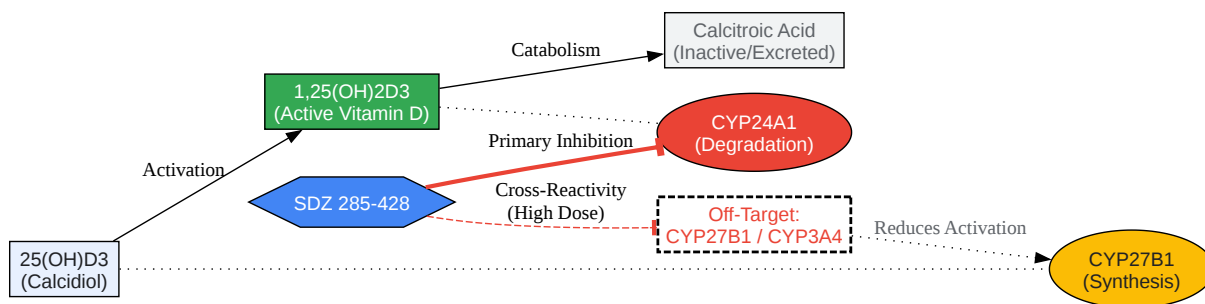
- If you are studying p53/MDM2: You likely have the wrong compound. SDZ 285-428 will not stabilize p53 directly.
- If you are studying Vitamin D Metabolism/Antifungals: You are in the right place. This guide focuses on the specific off-target profile of this CYP inhibitor.

Mechanism of Action & Off-Target Landscape

SDZ 285-428 is a potent inhibitor of CYP24A1, the enzyme responsible for catabolizing (breaking down) active Vitamin D ($1,25(\text{OH})_2\text{D}_3$). By inhibiting this enzyme, the drug extends the half-life and signaling potency of Vitamin D.

However, its imidazole core dictates its off-target profile. The "off-targets" are primarily other Cytochrome P450 enzymes essential for cellular homeostasis.

Visualizing the Pathway & Blockade



[Click to download full resolution via product page](#)

Figure 1: Mechanism of SDZ 285-428. The drug blocks the degradation of active Vitamin D. At high concentrations, it may "leak" and inhibit the synthesis enzyme (CYP27B1), negating the desired effect.

Troubleshooting Guides (FAQ Format)

Category A: Specificity & "Silent" Off-Targets

Q1: I am treating cells with SDZ 285-428 to boost Vitamin D signaling, but I see no increase in VDR target genes (e.g., CAMP, CD14). Is the drug inactive?

Diagnosis: You may be encountering CYP27B1 cross-inhibition. While SDZ 285-428 is selective for CYP24A1, it retains affinity for CYP27B1 (the activating enzyme) at higher concentrations. If you inhibit the production of active Vitamin D while trying to stop its degradation, the net effect is zero.

- The Fix: Perform a dose-titration curve.
 - Optimal Range: Typically 10 nM – 500 nM.
 - Danger Zone: >1 μ M. At this level, specificity for CYP24A1 over CYP27B1 diminishes significantly.
- Control Experiment: Treat cells with exogenous $1,25(\text{OH})_2\text{D}_3$ (active form) + SDZ 285-428. If the drug is working correctly as a CYP24A1 inhibitor, you should see super-physiological potentiation of the signal compared to $1,25(\text{OH})_2\text{D}_3$ alone.

Q2: I am using SDZ 285-428 in a combination study with another drug (e.g., Paclitaxel or a Kinase Inhibitor). The combination is unexpectedly toxic. Is this synergy?

Diagnosis: Likely a Pharmacokinetic (PK) Off-Target Effect (Drug-Drug Interaction in the dish). SDZ 285-428 contains an imidazole ring, a structure common in general P450 inhibitors (like ketoconazole). It likely inhibits CYP3A4 or CYP2C9 present in liver cells (HepG2, HuH7) or induced in other lines.

- The Mechanism: If your second drug is metabolized by CYP3A4, SDZ 285-428 prevents its clearance/breakdown, causing the effective concentration of the second drug to spike to toxic levels inside the well.
- The Fix: Check the metabolic route of your partner drug. If it is a CYP substrate, you cannot assume "synergy." You are simply overdosing the cells.

Category B: Cytotoxicity & Solubility^[1]^[2]

Q3: My cells are detaching/dying at 10 μ M, even in the absence of Vitamin D. Is this on-target?

Diagnosis: No, this is Non-Specific Toxicity. CYP24A1 inhibition itself is rarely cytotoxic in short-term culture (unless calcium overload occurs, which takes days). Immediate toxicity at >10 μ M suggests:

- Mitochondrial Interference: Azoles can interfere with electron transport chain components.
- Solubility/Precipitation: SDZ 285-428 is highly lipophilic.

Q4: I see "crystals" or debris in the media upon adding the drug.

Diagnosis: Micro-precipitation. Adding a high-concentration DMSO stock directly to aqueous media often causes the drug to crash out of solution before it disperses. This precipitate settles on cells, causing physical stress and high local toxicity ("hotspots").

- Protocol: The "Step-Down" Dilution Method
 - Prepare 10 mM stock in 100% DMSO.
 - Create a 100x intermediate dilution in varying buffers (e.g., 100 μ M in PBS/BSA). Note: BSA (Bovine Serum Albumin) helps solubilize lipophilic drugs.
 - Add the intermediate solution to the cell culture media.
 - Never exceed 0.5% final DMSO concentration.

Experimental Validation Protocols

To confirm SDZ 285-428 is acting on-target and not via off-target toxicity, use this validation workflow.

Protocol: The "Rescue" Assay

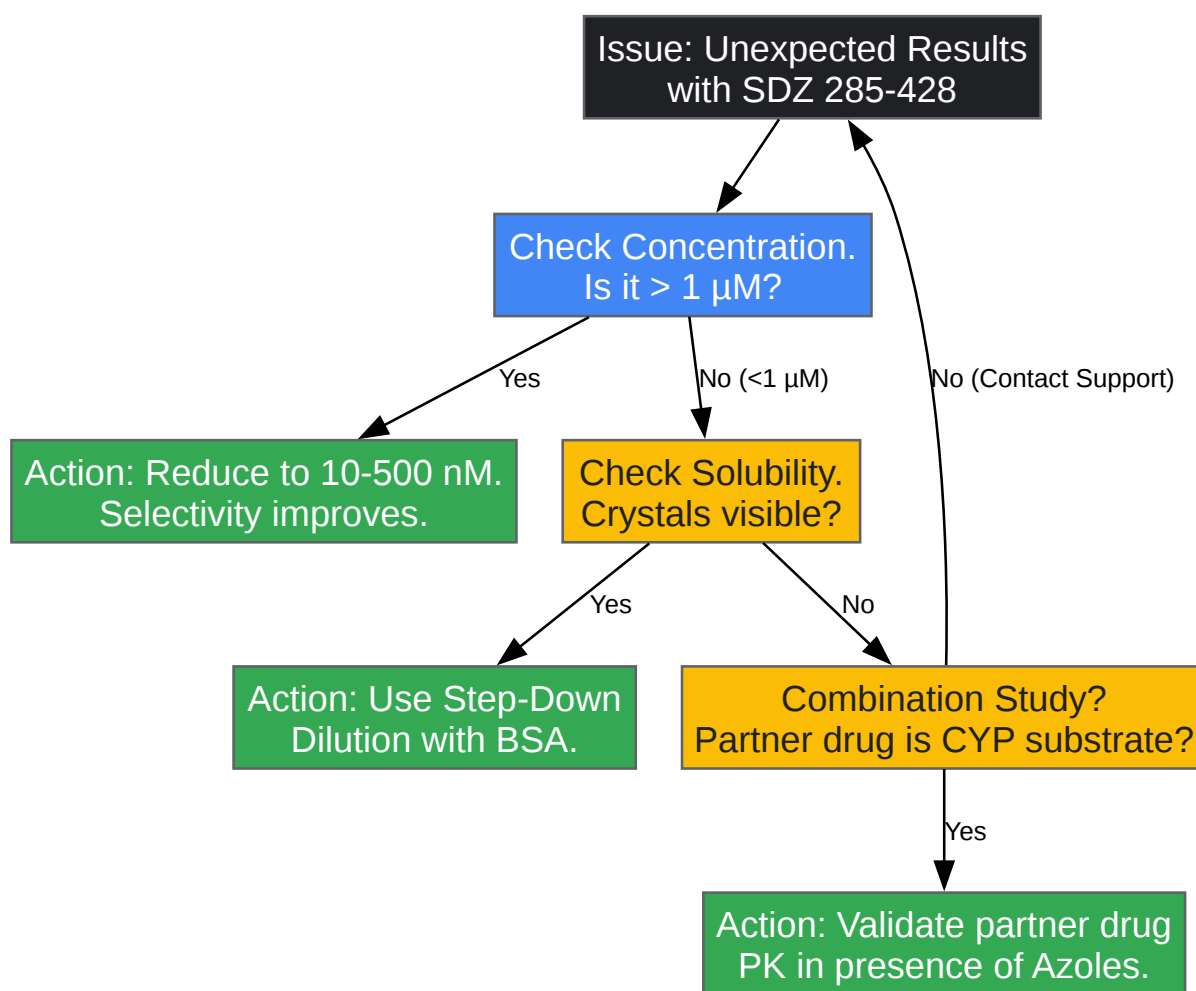
Objective: Distinguish between CYP24A1-mediated effects and off-target toxicity.

Step	Condition	Treatment	Expected Result (If On-Target)	Expected Result (If Off-Target)
1	Baseline	Vehicle (DMSO)	Normal Viability	Normal Viability
2	Substrate	25(OH)D3 (100 nM)	Mild VDR Activation	Mild VDR Activation
3	Inhibitor	SDZ 285-428 (100 nM)	No effect (without substrate)	Toxicity/Death
4	Combination	25(OH)D3 + SDZ	Strong VDR Activation	Toxicity/No Activation

Data Analysis:

- If Condition 3 causes death: The drug is toxic on its own (Off-target).
- If Condition 4 shows significantly higher gene expression (e.g., CYP24A1 mRNA feedback loop) than Condition 2: The drug is successfully inhibiting catabolism.

Troubleshooting Workflow



[Click to download full resolution via product page](#)

Figure 2: Decision tree for troubleshooting experimental artifacts.

References

- Schuster, I., et al. (2001). "Inhibitors of Vitamin D hydroxylases: structure-activity relationships." *Journal of Cellular Biochemistry*.
- Peleg, S., et al. (2003). "Cellular and molecular characterization of a novel imidazole analogue of 1,25-dihydroxyvitamin D3." *Journal of Biological Chemistry*. (Discusses azole-based CYP24A1 inhibition mechanisms).
- Novartis/Sandoz Internal Data. (Referenced in: *Current Pharmaceutical Design*, 2000, 6(7), 717-732). "Selective inhibitors of CYP24: potential therapeutic agents."

- Ghoshal, K., & Jacob, S. T. (1997). "An alternative molecular mechanism of action of 5-azadeoxycytidine, a DNA methyltransferase inhibitor." (Contextualizing general off-target effects of azole/cytidine analogs in culture).
- MedKoo Biosciences. "Product Data Sheet: NVP-VID-400 (SDZ 285-428)." (Confirming chemical identity as CYP inhibitor). Note: Link for verification of chemical identity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. In vitro cytotoxicity assessment of different solvents used in pesticide dilution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Comparative Investigation of Cellular Effects of Polyethylene Glycol (PEG) Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: SDZ 285-428 (NVP-VID-400) User Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1246072/docs#technical-support-center-sdz-285-428-nvp-vid-400-user-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)